

Spectroscopic and Experimental Data for 4-Iodo-6-methoxypyrimidine Remains Elusive

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Compound of Interest

Compound Name: 4-Iodo-6-methoxypyrimidine

Cat. No.: B178686

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A comprehensive search for nuclear magnetic resonance (NMR) and other spectroscopic data for the compound **4-iodo-6-methoxypyrimidine** has yielded no publicly available experimental results. Despite extensive queries of chemical databases and scientific literature, specific details regarding its ^1H NMR, ^{13}C NMR, infrared (IR) spectroscopy, and mass spectrometry (MS) profiles, along with the associated experimental protocols, could not be located.

Commercial suppliers of **4-iodo-6-methoxypyrimidine**, such as Sigma-Aldrich, list the compound's basic properties including its molecular formula ($\text{C}_5\text{H}_5\text{IN}_2\text{O}$) and molecular weight (236.01 g/mol). However, these vendors explicitly state that they do not provide analytical data for this particular chemical.

Efforts to find publications detailing the synthesis of **4-iodo-6-methoxypyrimidine**, which would typically include its characterization data, were also unsuccessful. Such resources are the primary source for the kind of in-depth technical information required for a comprehensive guide.

Consequently, the core requirements of presenting quantitative data in structured tables, providing detailed experimental methodologies, and creating visualizations of the molecular structure and experimental workflows cannot be fulfilled at this time due to the absence of the necessary foundational data.

Further research in specialized, proprietary databases or direct experimental analysis would be required to generate the spectroscopic data for **4-iodo-6-methoxypyrimidine**.

Molecular Structure

While experimental data is unavailable, the basic structure of **4-iodo-6-methoxypyrimidine** can be visualized.

Caption: Molecular structure of **4-iodo-6-methoxypyrimidine**.

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